

Application Notes and Protocols for Assessing AMG28 Target Engagement

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Compound of Interest

Compound Name: AMG28

Cat. No.: B15580836

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Introduction

AMG28 is a multi-kinase inhibitor with demonstrated activity against several key signaling proteins, including Phosphatidylinositol-3-Phosphate 5-Kinase (PIKfyve), Mitogen-Activated Protein Kinase Kinase Kinase 14 (MAP3K14 or NIK), and Tau Tubulin Kinase 1 (TTBK1).[1] Effective assessment of its target engagement is critical for understanding its mechanism of action, optimizing dosing strategies, and developing effective therapeutic applications. These application notes provide detailed protocols for biochemical and cellular assays to quantify the interaction of **AMG28** with its primary targets and to evaluate its impact on downstream signaling pathways.

Quantitative Data Summary

The following tables summarize the inhibitory activity of **AMG28** against its key targets as determined by various assays. This data provides a baseline for comparing results from in-house experiments.

Table 1: Biochemical Activity of **AMG28**

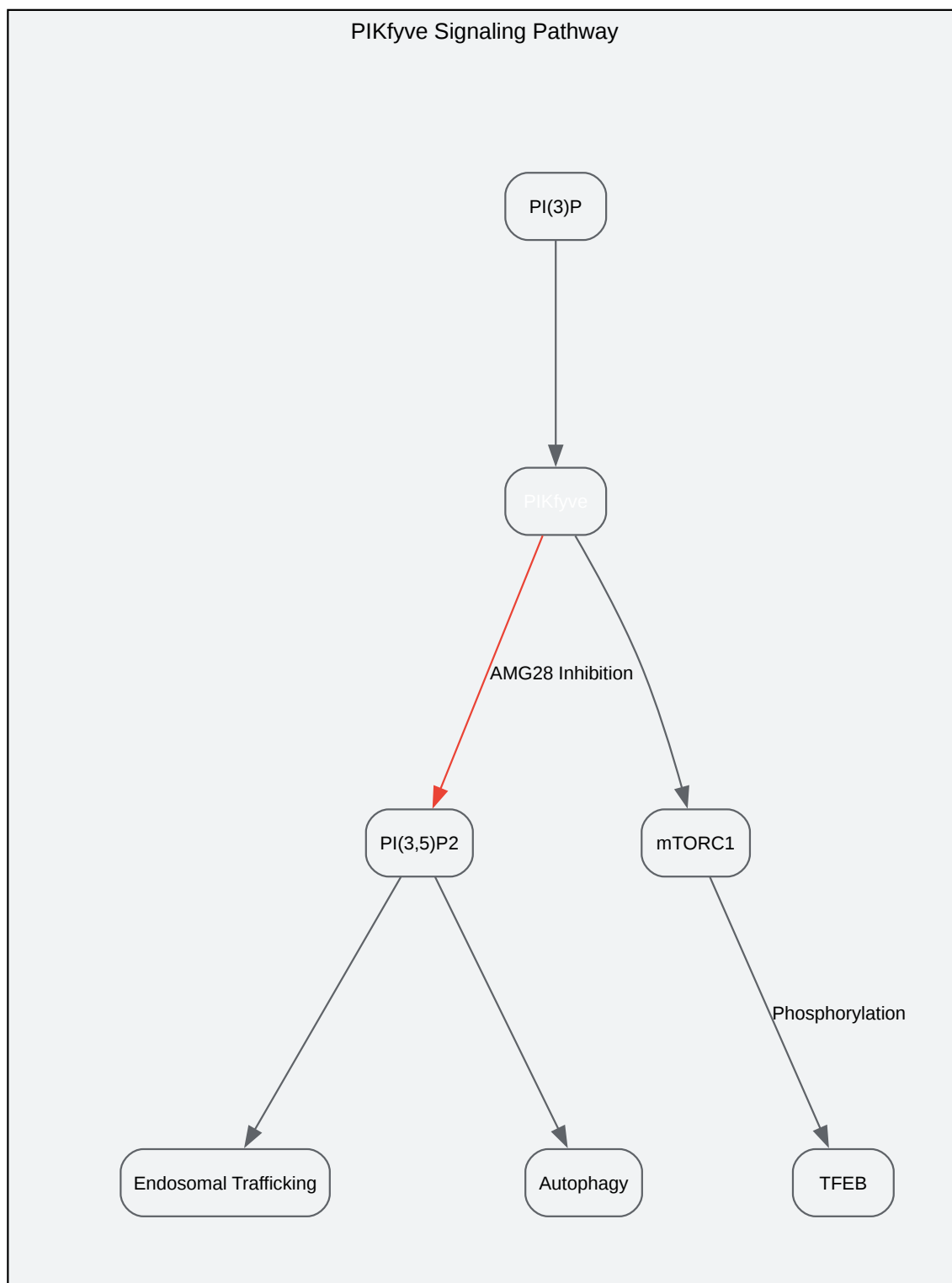
Target	Assay Type	IC50 (nM)	Reference
PIKfyve	Enzymatic Assay	2.2	[2]
TTBK1	Enzymatic Assay	199 - 805	[3] [4]
TTBK2	Enzymatic Assay	988	[3] [5]

Table 2: Cellular Target Engagement of **AMG28**

Target	Assay Type	IC50 (μM)	Reference
TTBK1	NanoBRET Assay	11 - 21	[3]
TTBK2	NanoBRET Assay	6 - 13	[3]
Tau Phosphorylation (Ser422)	Cellular Assay	1.85	[3] [4]

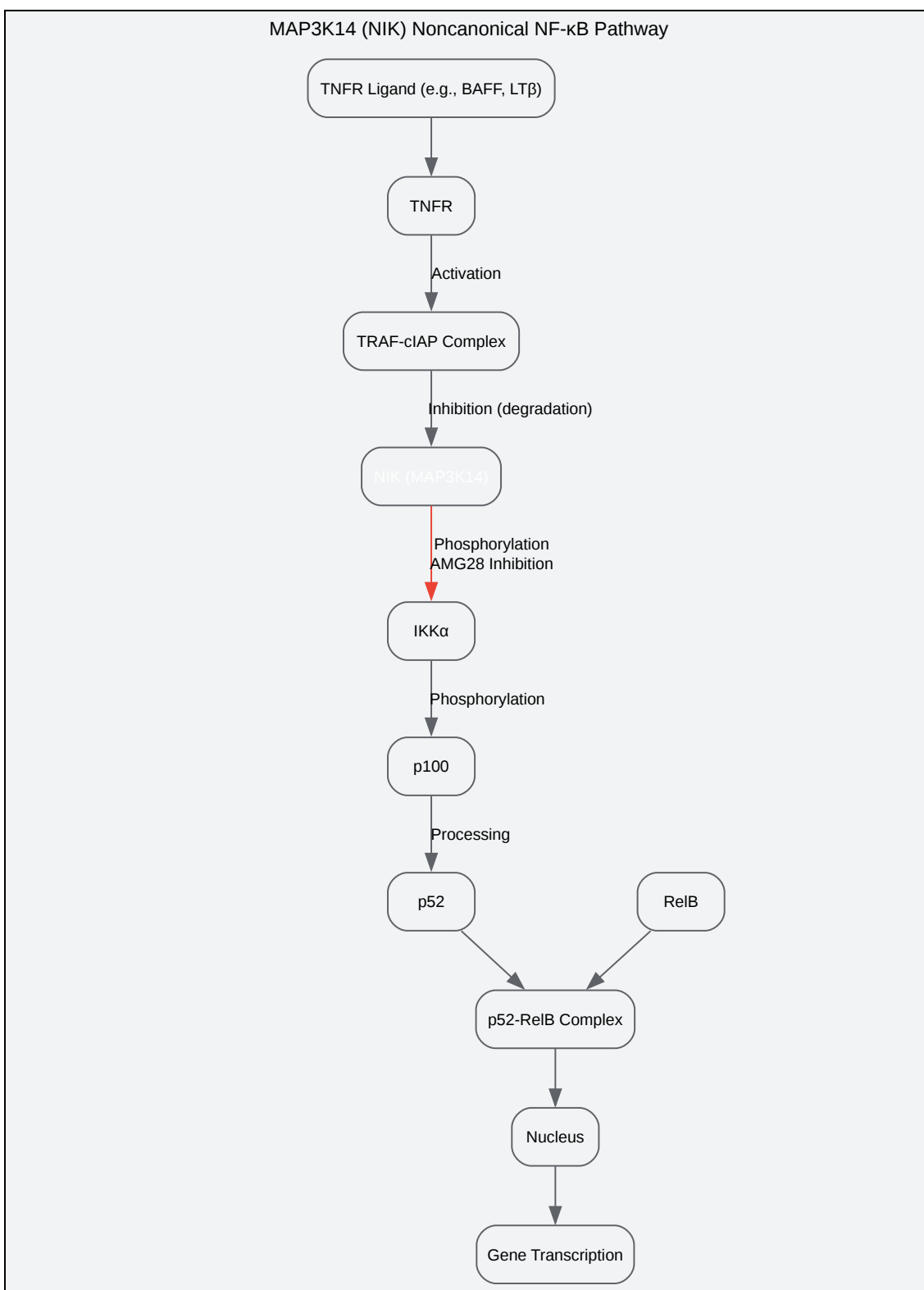
Signaling Pathways and Experimental Workflows

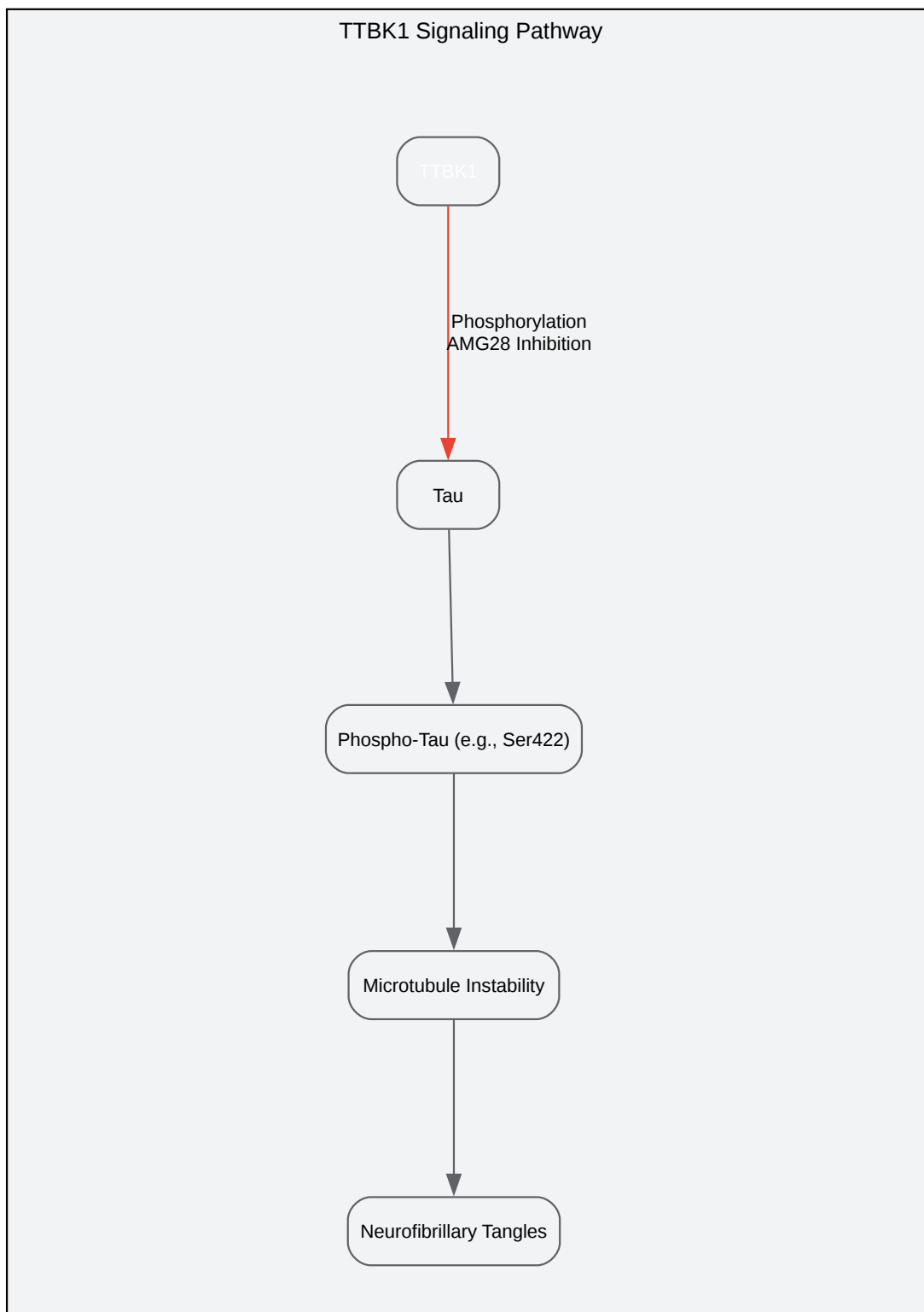
To visualize the mechanism of action of **AMG28** and the experimental approaches to assess its target engagement, the following diagrams are provided.

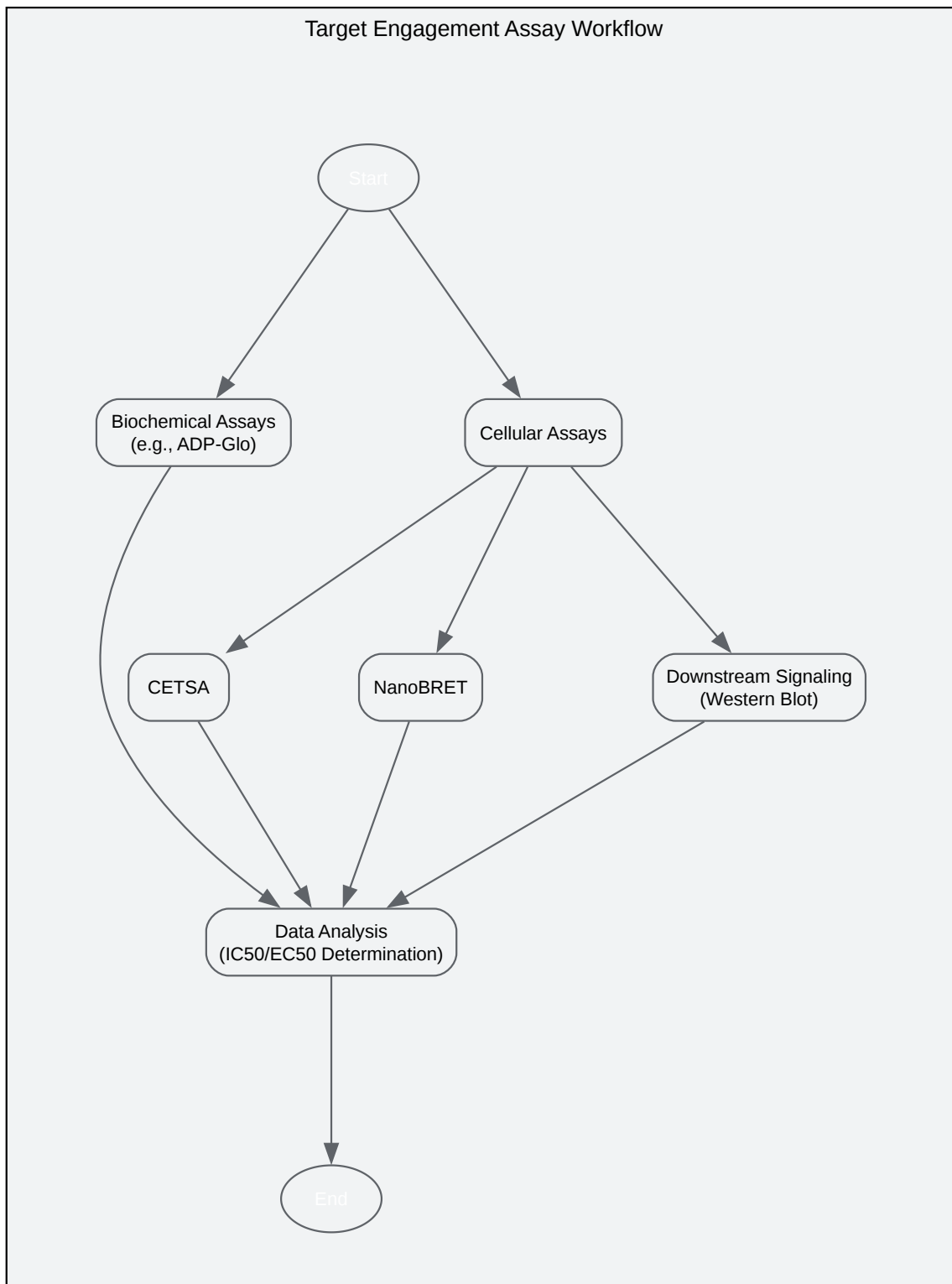


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Caption: PIKfyve Signaling and **AMG28** Inhibition.







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Assessing AMG28 Target Engagement]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580836/docs#application-notes-and-protocols-for-assessing-amg28-target-engagement>]

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